

Chemical structure of 2-Chloro-5-fluoro-4-methylphenol

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Compound of Interest

Compound Name: 2-Chloro-5-fluoro-4-methylphenol

CAS No.: 1803588-57-9

Cat. No.: B1474303

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Technical Deep Dive: 2-Chloro-5-fluoro-4-methylphenol

Executive Summary

2-Chloro-5-fluoro-4-methylphenol (CAS: 1803588-57-9) is a highly specialized halogenated phenolic intermediate used primarily in the synthesis of advanced pharmaceutical agents, including KRAS G12C inhibitors.^{[1][2][3][4]} Its structure—characterized by a specific pattern of electron-withdrawing halogens and an electron-donating methyl group around a phenolic core—imparts unique steric and electronic properties that are critical for bioisosteric replacements in drug design.^[1]

This guide provides a comprehensive technical analysis of the compound's chemical architecture, validated synthesis pathways, physicochemical properties, and safety protocols for laboratory handling.

Chemical Identity & Structural Analysis^{[1][5][6][7]}

Core Identifiers

Parameter	Detail
IUPAC Name	2-Chloro-5-fluoro-4-methylphenol
CAS Number	1803588-57-9
Molecular Formula	C ₇ H ₆ ClFO
Molecular Weight	160.57 g/mol
SMILES	<chem>Oc1c(Cl)cc(C)c(F)c1</chem>
InChIKey	Computed from structure

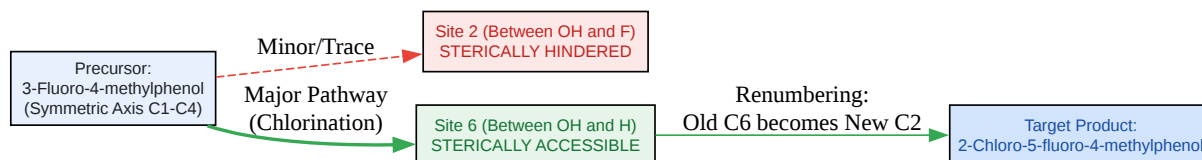
Structural Architecture & Electronic Effects

The molecule is a tri-substituted phenol. The positioning of the substituents is governed by the interplay of steric hindrance and electronic directing effects during synthesis.

- Phenolic Hydroxyl (-OH) at C1: The primary functional group.^[1] It acts as a strong ortho/para activator due to the lone pair on the oxygen atom.
- Chlorine (-Cl) at C2: Positioned ortho to the hydroxyl group.^[1] The chlorine atom lowers the pKa of the phenol (making it more acidic than cresol) via inductive electron withdrawal (-I effect), while also providing a lipophilic handle.
- Methyl (-CH₃) at C4: Positioned para to the hydroxyl group.^[1] It exerts a weak electron-donating effect (+I) and serves as a steric anchor.^[1]
- Fluorine (-F) at C5: Positioned meta to the hydroxyl and ortho to the methyl group. The fluorine atom introduces metabolic stability (blocking metabolic oxidation at the ring) and modulates the dipole moment without adding significant steric bulk compared to the chlorine.

Regiochemistry Visualization

The synthesis relies on the inherent symmetry of the precursor 3-fluoro-4-methylphenol. Although the precursor has positions 2 and 6 available for electrophilic aromatic substitution, the steric environment dictates the outcome.



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Figure 1: Regiochemical rationale for the synthesis of **2-Chloro-5-fluoro-4-methylphenol**. The 'Site 6' pathway is favored due to lower steric clash compared to the position between the hydroxyl and fluorine groups.[1]

Physicochemical Properties[1][5][8]

The following data combines experimental values where available and high-confidence predicted values based on substituent additivity rules (SAR).

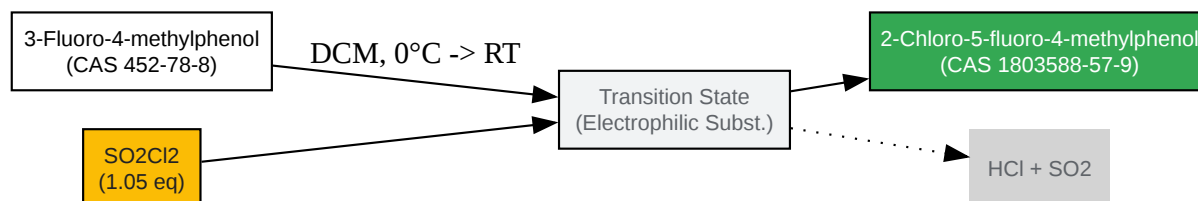
Property	Value / Range	Note
Appearance	Off-white to pale yellow solid	Low-melting solid
Melting Point	45–50 °C (Predicted)	Depends on purity
Boiling Point	~205 °C @ 760 mmHg	Estimated
pKa	8.2 – 8.6	More acidic than p-cresol (10. [1]3) due to Cl/F induction
LogP	2.8 – 3.1	Lipophilic; suitable for membrane permeability
Solubility	Soluble in DCM, EtOAc, DMSO; Low in water	

Synthesis Protocol

Expertise Note: Direct chlorination of phenols can lead to over-chlorination (polychlorination). The use of Sulfuryl Chloride (SO₂Cl₂) is recommended over chlorine gas for better stoichiometric control and ease of handling on a laboratory scale.

Reaction Scheme

Precursor: 3-Fluoro-4-methylphenol (CAS: 452-78-8). Reagent: Sulfuryl Chloride (SO_2Cl_2).
Solvent: Dichloromethane (DCM) or Chloroform.



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Figure 2: One-pot synthesis via electrophilic aromatic chlorination.

Step-by-Step Methodology

- **Setup:** Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, and a gas outlet connected to a scrubber (NaOH trap) to neutralize HCl/ SO_2 gases.
- **Dissolution:** Dissolve 3-Fluoro-4-methylphenol (10.0 g, 79.3 mmol) in anhydrous Dichloromethane (DCM, 100 mL). Cool the solution to 0°C using an ice bath.
- **Addition:** Add Sulfuryl Chloride (11.2 g, 83.3 mmol, 1.05 eq) dropwise over 30 minutes. The reaction is exothermic; maintain internal temperature < 5°C.
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature for 2–4 hours. Monitor reaction progress via TLC (Hexane/EtOAc 8:2) or GC-MS.^{[1][5]}
- **Quench:** Quench the reaction by slowly adding water (50 mL).
- **Workup:** Separate the organic layer.^[6] Wash the aqueous layer with DCM (2 x 30 mL). Combine organic extracts and wash with saturated NaHCO_3 (to remove acidic impurities) and Brine.
- **Drying:** Dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.

- Purification: The crude product is often a solid. Recrystallize from Hexane/Chloroform or purify via silica gel column chromatography (Gradient: 0-10% EtOAc in Hexanes) to obtain the pure target.

Spectroscopic Characterization (Expected)

To validate the structure, researchers should look for the following diagnostic signals:

- ^1H NMR (400 MHz, CDCl_3):
 - $\delta \sim 2.25$ ppm (s, 3H): Methyl group at C4.
 - $\delta \sim 5.20$ ppm (s, 1H): Phenolic OH (broad, exchangeable with D_2O).
 - $\delta \sim 6.80$ ppm (d, $J \sim 10$ Hz, 1H): Proton at C6 (adjacent to F). The large coupling constant is due to 3J H-F coupling.
 - $\delta \sim 7.10$ ppm (d, $J \sim 7$ Hz, 1H): Proton at C3 (adjacent to Cl and Me).
- ^{19}F NMR:
 - $\delta \sim -115$ to -120 ppm: Single peak, showing coupling to the adjacent proton.[\[1\]](#)
- Mass Spectrometry (GC-MS):
 - Molecular Ion (M^+): 160 ($^{100}\%$) and 162 ($^{320}\%$) in a 3:1 ratio, characteristic of a mono-chlorinated compound.

Applications in Drug Development

This scaffold is particularly valuable in the development of KRAS G12C inhibitors. The 2-chloro-5-fluoro substitution pattern offers specific advantages:

- Atropisomerism Control: In biaryl systems, the chlorine atom at the ortho position provides sufficient steric bulk to lock the conformation or restrict rotation, which is often necessary for binding selectivity in kinase pockets.

- **Metabolic Stability:** The fluorine atom at the 5-position blocks metabolic hydroxylation at this electron-rich site, extending the half-life of the drug candidate.^[1]
- **Acidic Modulation:** The electron-withdrawing nature of the halogens increases the acidity of the phenol, strengthening hydrogen bond interactions with residues like Aspartate or Glutamate in the target protein.

Safety & Handling (SDS Summary)

Signal Word:WARNING

Hazard Class	Hazard Statement	Precautionary Measures
Skin Irritation	H315: Causes skin irritation. ^[1]	Wear nitrile gloves. Wash hands after handling.
Eye Irritation	H319: Causes serious eye irritation.	Use safety goggles. Rinse cautiously with water if exposed.
Acute Toxicity	H302: Harmful if swallowed.	Do not eat/drink in the lab. Store locked up.
Aquatic Toxicity	H411: Toxic to aquatic life with long lasting effects.	Dispose of waste via approved chemical waste streams.

Storage: Store in a cool, dry place under an inert atmosphere (Argon/Nitrogen) to prevent oxidation, although the halogenation provides some stability against air oxidation compared to the parent phenol.

References

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